

# Application Notes and Protocols: DK419

## Treatment in HCT116 and SW480 Cell Lines

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### Compound of Interest

Compound Name: DK419

Cat. No.: B10824395

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## Introduction

**DK419** is a potent small molecule inhibitor of the Wnt/ $\beta$ -catenin signaling pathway, a critical pathway often dysregulated in colorectal cancer (CRC). This document provides detailed application notes and protocols for the treatment of two common colorectal cancer cell lines, HCT116 ( $\beta$ -catenin mutant) and SW480 (APC mutant), with **DK419**. The provided methodologies cover the assessment of cell viability, the mechanism of action, and the induction of apoptosis.

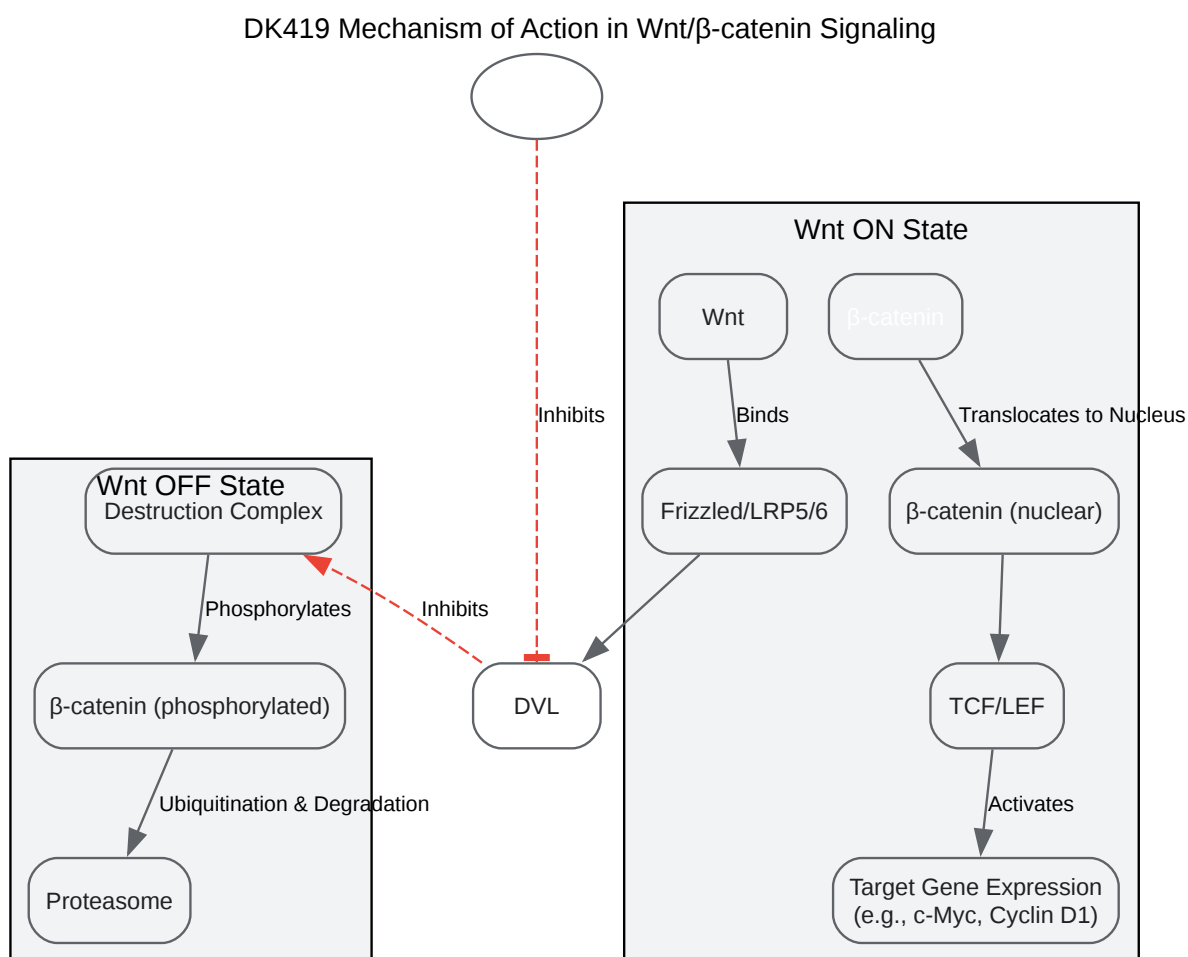
## Data Presentation

The following table summarizes the reported half-maximal inhibitory concentration (IC<sub>50</sub>) values for **DK419** in the HCT116 and SW480 colorectal cancer cell lines. This data is crucial for designing experiments with appropriate dose ranges of the compound.

Cell Line	IC <sub>50</sub> Value ( $\mu$ M)
HCT116	0.36
SW480	0.26

## Signaling Pathway and Experimental Workflow

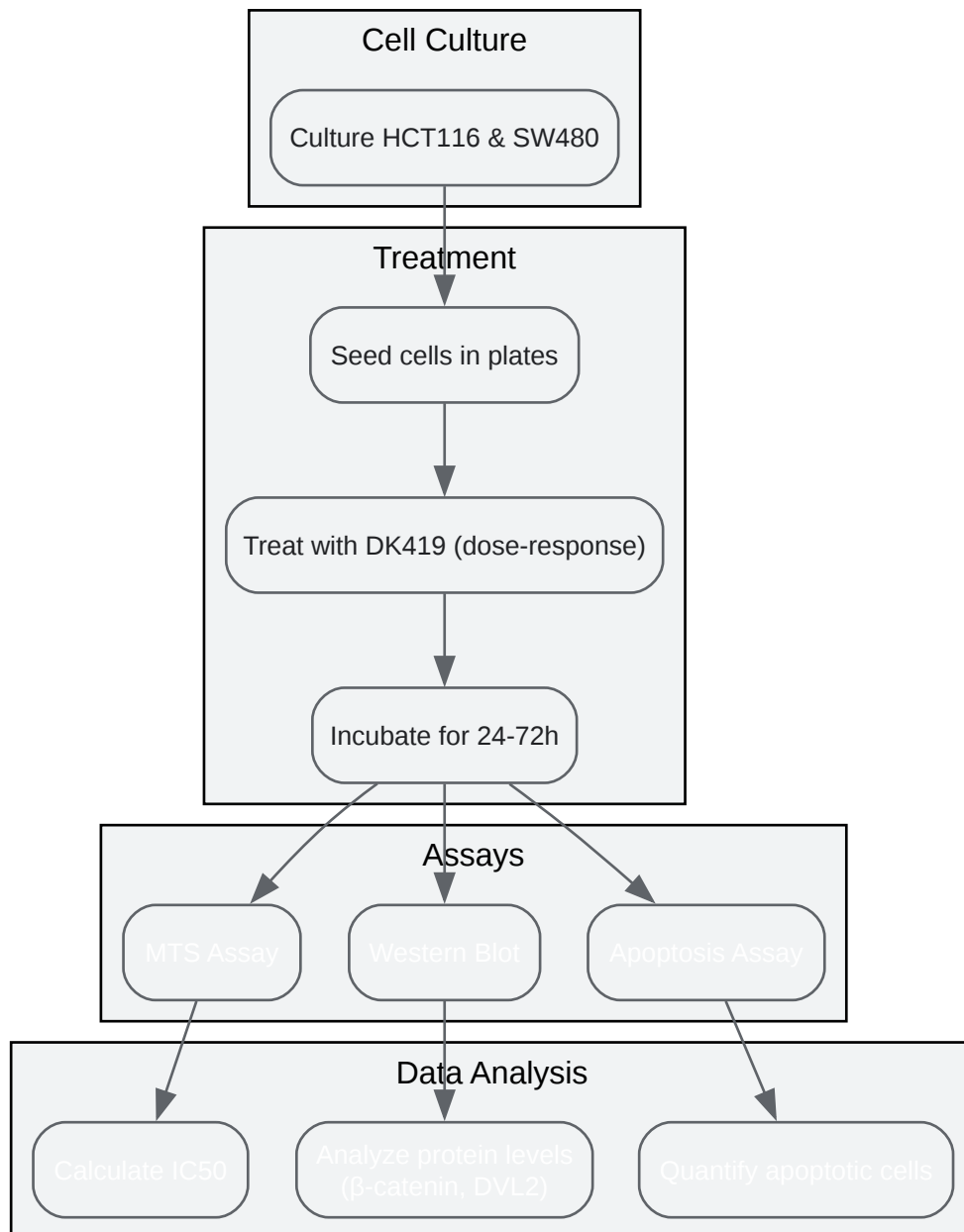
The following diagrams illustrate the mechanism of action of **DK419** and a comprehensive workflow for its experimental validation.



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**Figure 1:** Proposed mechanism of **DK419** in the Wnt/ $\beta$ -catenin signaling pathway.

## Experimental Workflow for DK419 Evaluation



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